

Physical and chemical characteristics of pure Aloenin B

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Compound of Interest

Compound Name: Aloenin B

Cat. No.: B14133693

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Aloenin B: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Aloenin B is a naturally occurring compound isolated from the leaves and roots of *Aloe hijazensis*.^{[1][2]} As a member of the diverse family of compounds found in *Aloe* species, it is of interest to researchers exploring the pharmacological potential of these plants. This technical guide provides a detailed overview of the known physical and chemical characteristics of pure **Aloenin B**, drawing from the available scientific literature. It is important to distinguish **Aloenin B** from the more commonly studied Aloin B (also known as Isobarbaloin), as they are distinct chemical entities.

Physicochemical Characteristics

The primary characterization of **Aloenin B** was reported in a 2009 study by Abd-Alla et al. in *Natural Product Research*, which detailed the isolation and structure elucidation of several new bioactive compounds from *Aloe hijazensis*.^[1] The fundamental physicochemical properties of **Aloenin B** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₃₄ H ₃₈ O ₁₇	[2]
Molecular Weight	718.66 g/mol	[2]
CAS Number	106533-41-9	[2]
Appearance	Data not available in search results	
Melting Point	Data not available in search results	
Solubility	Data not available in search results	
Optical Rotation	Data not available in search results	

Spectral Data

The structural elucidation of **Aloenin B** was based on comprehensive spectral analysis.[1] While the detailed spectral data is contained within the primary literature, a summary of the techniques used is provided below.

Spectral Data Type	Availability
UV-Vis Spectroscopy	Data reported in primary literature, but specific λ_{max} values are not available in search results.
Infrared (IR) Spectroscopy	Data not available in search results.
Nuclear Magnetic Resonance (NMR) Spectroscopy	¹ H-NMR and ¹³ C-NMR data were used for structure elucidation, but specific chemical shifts are not available in search results.[1]
Mass Spectrometry (MS)	Mass spectral data was used for structure determination, but fragmentation patterns are not available in search results.[1]

Experimental Protocols

Isolation of Aloenin B

The following is a generalized workflow for the isolation of **Aloenin B** from *Aloe hijazensis*, based on the description provided in the primary literature.^[1] A detailed, step-by-step protocol for the specific purification of **Aloenin B** is not available in the search results.



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Caption: Generalized workflow for the isolation of **Aloenin B**.

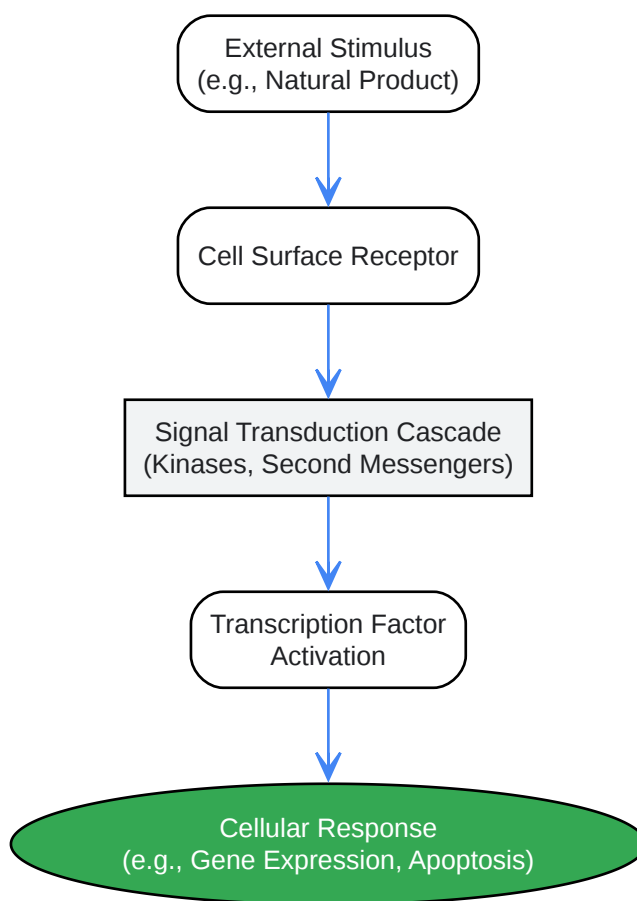
Biological Activity and Signaling Pathways

Currently, there is a significant lack of information in the public domain regarding the specific biological activities and associated signaling pathways of pure **Aloenin B**. The biological activity reported in the primary literature describing **Aloenin B** pertains to the broader extracts of *Aloe hijazensis*, which were found to have potent anti-bacterial and anti-fungal activities.^[1]

It is crucial not to conflate the biological activities of other Aloe compounds, such as Aloin, with those of **Aloenin B**. For informational purposes, Aloin (a mixture of Aloin A and B) has been studied for its effects on various signaling pathways, including:

- PI3K-Akt Pathway
- p53 Signaling Pathway
- TGF- β Signaling Pathway
- MAPK/JNK and p38 Signaling Pathways

The diagram below illustrates a simplified representation of a generic cell signaling pathway that is often modulated by natural products. This is for illustrative purposes only and does not represent a known pathway for **Aloenin B**.



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Caption: A generic cell signaling pathway.

Conclusion

Aloenin B is a distinct chemical entity isolated from *Aloe hijazensis*. While its basic chemical formula and molecular weight have been established, detailed public information regarding its specific physical properties, comprehensive spectral data, and a dedicated isolation protocol is scarce. Furthermore, to date, no studies have been identified that specifically investigate the biological activities or the modulation of cellular signaling pathways by pure **Aloenin B**. Future research is required to fully characterize this compound and to explore its potential therapeutic applications. Researchers are advised to consult the primary literature for more detailed, albeit not fully comprehensive, information and to be cautious of sources that may confuse **Aloenin B** with Aloin B.

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References

- 1. New bioactive compounds from Aloe hijazensis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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